

# Monocrotophos-d6: A Technical Guide for Researchers

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## Compound of Interest

Compound Name: Monocrotophos-d6

Cat. No.: B13828459

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Monocrotophos-d6**, a deuterated analog of the organophosphate insecticide Monocrotophos. This document is intended to serve as a detailed resource, outlining the key analytical specifications, experimental protocols for its analysis, and relevant biological pathways for its application in research and development.

## Core Analytical Data

**Monocrotophos-d6** is a stable isotope-labeled internal standard used for the quantitative analysis of Monocrotophos in various matrices. The certificate of analysis for **Monocrotophos-d6** provides critical data on its identity and purity.

| Parameter             | Specification  | Reference |
|-----------------------|--|-----------|
| Product Name          | Monocrotophos-d6 (Major)                                       | [1]       |
| Product Code          | TRC-M526053  | [1]       |
| CAS Number            | 1795136-77-4   | [1][2]    |
| Molecular Formula     | C <sub>7</sub> H <sub>8</sub> D <sub>6</sub> NO <sub>5</sub> P | [1]       |
| Molecular Weight      | 229.2 g/mol  |           |
| Purity                | >95% (by HPLC)   |           |
| Appearance            | Neat   |           |
| Storage Temperature   | -20°C  |           |
| Unlabelled CAS Number | 6923-22-4  |           |

## Experimental Protocols

The analysis of **Monocrotophos-d6** is crucial to confirm its identity, purity, and isotopic enrichment. The following are detailed methodologies for key experiments, based on established analytical techniques for organophosphate compounds.

### Purity Determination by High-Performance Liquid Chromatography (HPLC)

This method is used to determine the chemical purity of the **Monocrotophos-d6** standard.

- Instrumentation: A standard HPLC system equipped with a UV detector.
- Column: A reversed-phase C18 column (e.g., 250 mm x 4.6 mm, 5 µm particle size) is suitable.
- Mobile Phase: A gradient of acetonitrile and water is commonly used.
- Flow Rate: A typical flow rate is 1.0 mL/min.
- Detection: UV detection at 254 nm.

- **Sample Preparation:** A stock solution of **Monocrotophos-d6** is prepared in a suitable solvent like methanol or acetonitrile. This stock is then diluted to an appropriate concentration for injection.
- **Analysis:** The sample is injected into the HPLC system, and the resulting chromatogram is analyzed. The purity is calculated based on the area percentage of the main peak corresponding to **Monocrotophos-d6**.

## Identity Confirmation by Mass Spectrometry (MS)

Mass spectrometry is employed to confirm the molecular weight of **Monocrotophos-d6** and to assess its isotopic enrichment.

- **Instrumentation:** A high-resolution mass spectrometer, such as a time-of-flight (TOF) or Orbitrap instrument, coupled to a suitable ionization source (e.g., electrospray ionization - ESI).
- **Sample Infusion:** The sample can be directly infused into the mass spectrometer or introduced via an LC system.
- **Data Acquisition:** The mass spectrum is acquired in full scan mode to observe the molecular ion peak.
- **Analysis:** The observed mass of the molecular ion is compared to the theoretical exact mass of **Monocrotophos-d6**. The isotopic distribution pattern is also analyzed to confirm the presence and extent of deuterium labeling.

## Structural Confirmation by Nuclear Magnetic Resonance (NMR) Spectroscopy

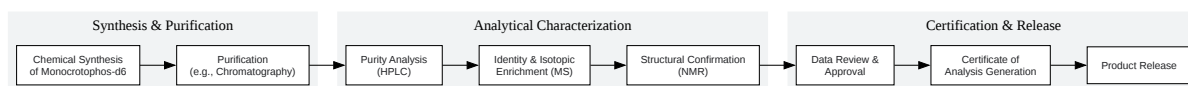
NMR spectroscopy is a powerful tool for the structural elucidation of molecules and can confirm the positions of the deuterium labels.

- **Instrumentation:** A high-field NMR spectrometer (e.g., 400 MHz or higher).
- **Sample Preparation:** The **Monocrotophos-d6** sample is dissolved in a suitable deuterated solvent (e.g., chloroform-d, methanol-d4).

- $^1\text{H}$  NMR: The proton NMR spectrum will show the absence of signals at the positions where deuterium has been incorporated, confirming the isotopic labeling.
- $^{31}\text{P}$  NMR: The phosphorus-31 NMR spectrum will provide information about the phosphorus environment in the molecule.

## Visualizing Key Processes

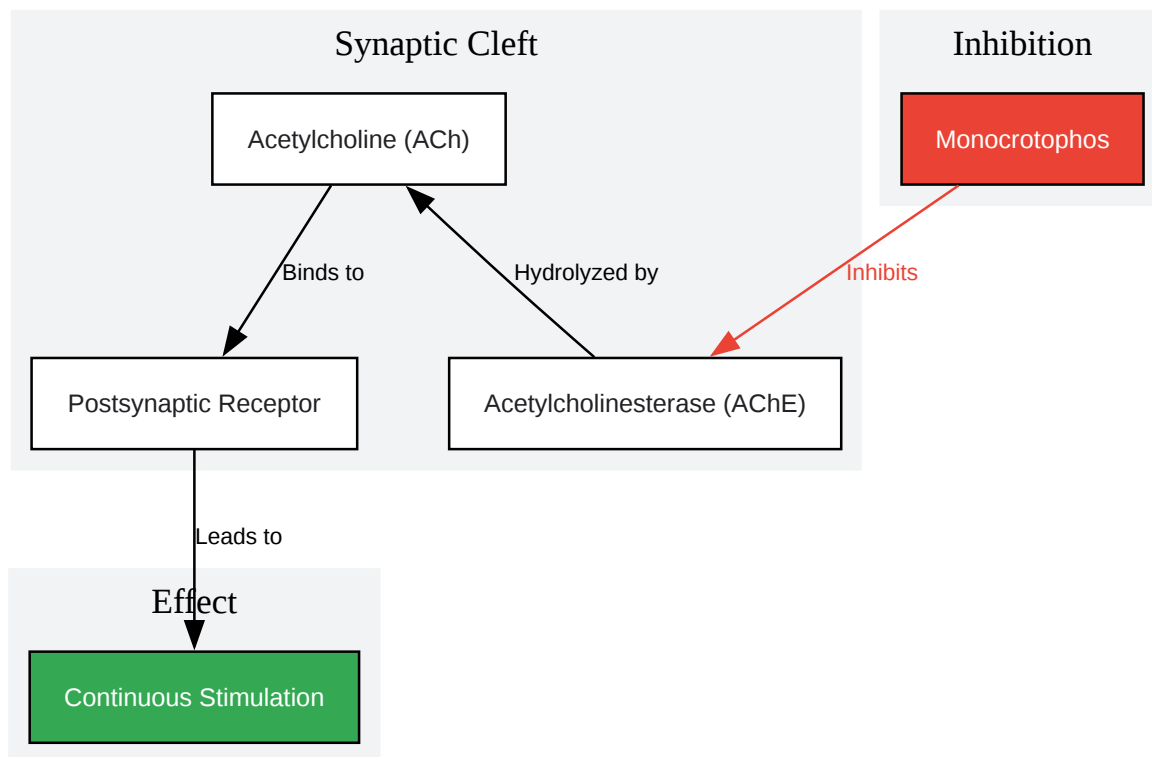
To better illustrate the context in which **Monocrotophos-d6** is utilized, the following diagrams depict a typical quality control workflow and a relevant biological pathway.



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**Figure 1:** Quality Control Workflow for **Monocrotophos-d6**.

Monocrotophos, the unlabelled analogue of **Monocrotophos-d6**, is known to be an inhibitor of acetylcholinesterase, a key enzyme in the nervous system. The following diagram illustrates this inhibitory action.



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**Figure 2:** Inhibition of Acetylcholinesterase by Monocrotophos.

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## References

- 1. Monocrotophos-d6 (Major) | LGC Standards [[lgcstandards.com](https://www.lgcstandards.com)]
- 2. Monocrotophos-d6 (Major) | LGC Standards [[lgcstandards.com](https://www.lgcstandards.com)]
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